

3,6-Dimethoxy-2-nitrobenzaldehyde molecular weight and formula

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Compound of Interest

Compound Name: 3,6-Dimethoxy-2-nitrobenzaldehyde

Cat. No.: B174978

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An In-depth Technical Guide to **3,6-Dimethoxy-2-nitrobenzaldehyde**: Molecular Properties

This guide provides essential information regarding the molecular formula and weight of **3,6-Dimethoxy-2-nitrobenzaldehyde**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

Physicochemical Data

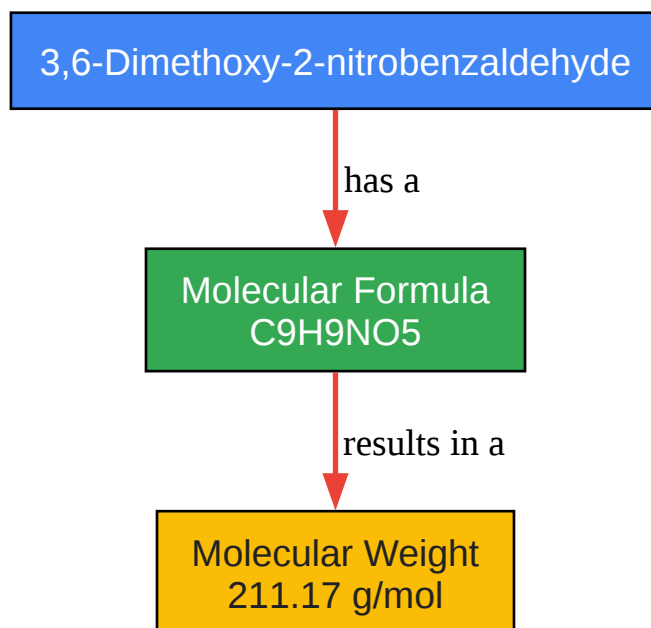
The fundamental molecular properties of **3,6-Dimethoxy-2-nitrobenzaldehyde** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C9H9NO5[1]
Molecular Weight	211.17 g/mol [1]
Alternate Molecular Weight	211.176

Structural and Molecular Relationship

The chemical identity of a compound is defined by its name, molecular formula, and corresponding molecular weight. The following diagram illustrates the logical relationship

between these core identifiers for **3,6-Dimethoxy-2-nitrobenzaldehyde**.



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Caption: Logical flow from compound name to molecular formula and weight.

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References

- 1. 3,6-Dimethoxy-2-nitrobenzaldehyde | C9H9NO5 | CID 267935 - PubChem [pubchem.ncbi.nlm.nih.gov]
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